

(+)-Camphor-10-sulfonic acid safety and handling precautions

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Compound of Interest

Compound Name: (+)-Camphor-10-sulfonic acid

Cat. No.: B7723711

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An In-depth Technical Guide to the Safety and Handling of **(+)-Camphor-10-sulfonic acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **(+)-Camphor-10-sulfonic acid** (CSA), a strong organic acid widely used in chemical synthesis and pharmaceutical development. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical Identification and Physical Properties

(+)-Camphor-10-sulfonic acid is a colorless to off-white solid.[1][2] It is a relatively strong acid that is soluble in water and a variety of organic solvents.[3]

Table 1: Physical and Chemical Properties of **(+)-Camphor-10-sulfonic acid**

Property	Value	References
Molecular Formula	C ₁₀ H ₁₆ O ₄ S	[4][5]
Molecular Weight	232.30 g/mol	[6]
Appearance	White to off-white crystalline powder	[1][5]
Melting Point	~195-200 °C (decomposes)	[5][6]
Solubility	Soluble in water. Very soluble in ethanol.	[4][5]
pKa	1.17 ± 0.50 (Predicted)	[5]
Hygroscopicity	Hygroscopic; protect from moisture.	[1][4][5]

Hazard Identification and Classification

CSA is classified as a corrosive substance that can cause severe skin burns and eye damage. [1][7][8][9] It is crucial to understand the associated hazards to handle this chemical safely.

Table 2: Hazard Identification for **(+)-Camphor-10-sulfonic acid**

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement(s)
Skin Corrosion/Irritation, Category 1B/1A	GHS05 (Corrosion)	Danger	H314: Causes severe skin burns and eye damage.
Serious Eye Damage/Eye Irritation, Category 1	H290: May be corrosive to metals.		

References:[6][9][10]

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize the risks associated with **(+)-Camphor-10-sulfonic acid**.

Handling

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[1\]](#)[\[11\]](#)
- Avoid breathing dust.[\[1\]](#)[\[2\]](#)
- Do not get in eyes, on skin, or on clothing.[\[12\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)[\[8\]](#)
- Wear appropriate personal protective equipment (PPE).[\[1\]](#)[\[8\]](#)
- Avoid formation of dust and aerosols.[\[10\]](#)[\[13\]](#)

Storage

- Keep container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[11\]](#)
- Store in a corrosives area.[\[11\]](#)[\[12\]](#)
- Protect from moisture as the substance is hygroscopic.[\[1\]](#)[\[5\]](#)[\[12\]](#)
- Incompatible materials to avoid include strong oxidizing agents, strong bases, strong acids, and reducing agents.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[12\]](#)

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **(+)-Camphor-10-sulfonic acid** to prevent personal exposure.

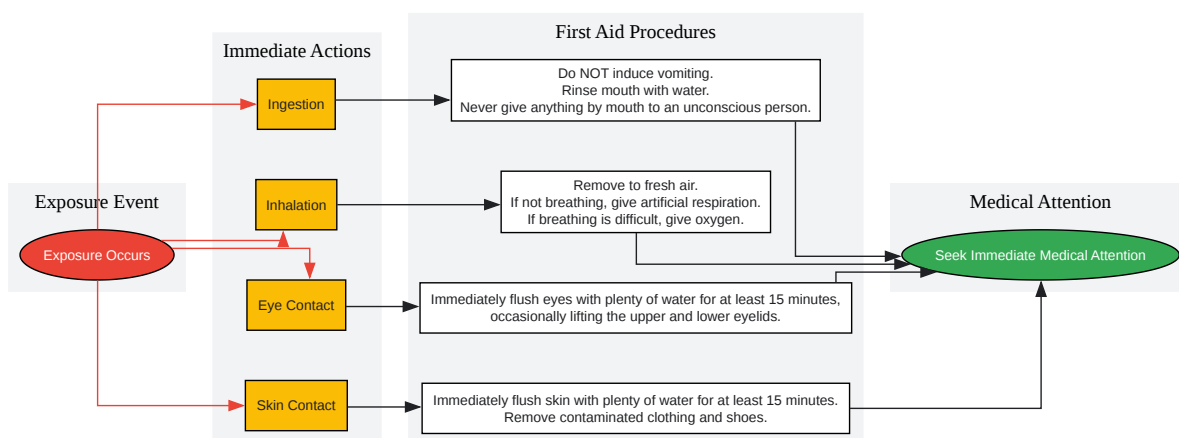
Table 3: Recommended Personal Protective Equipment

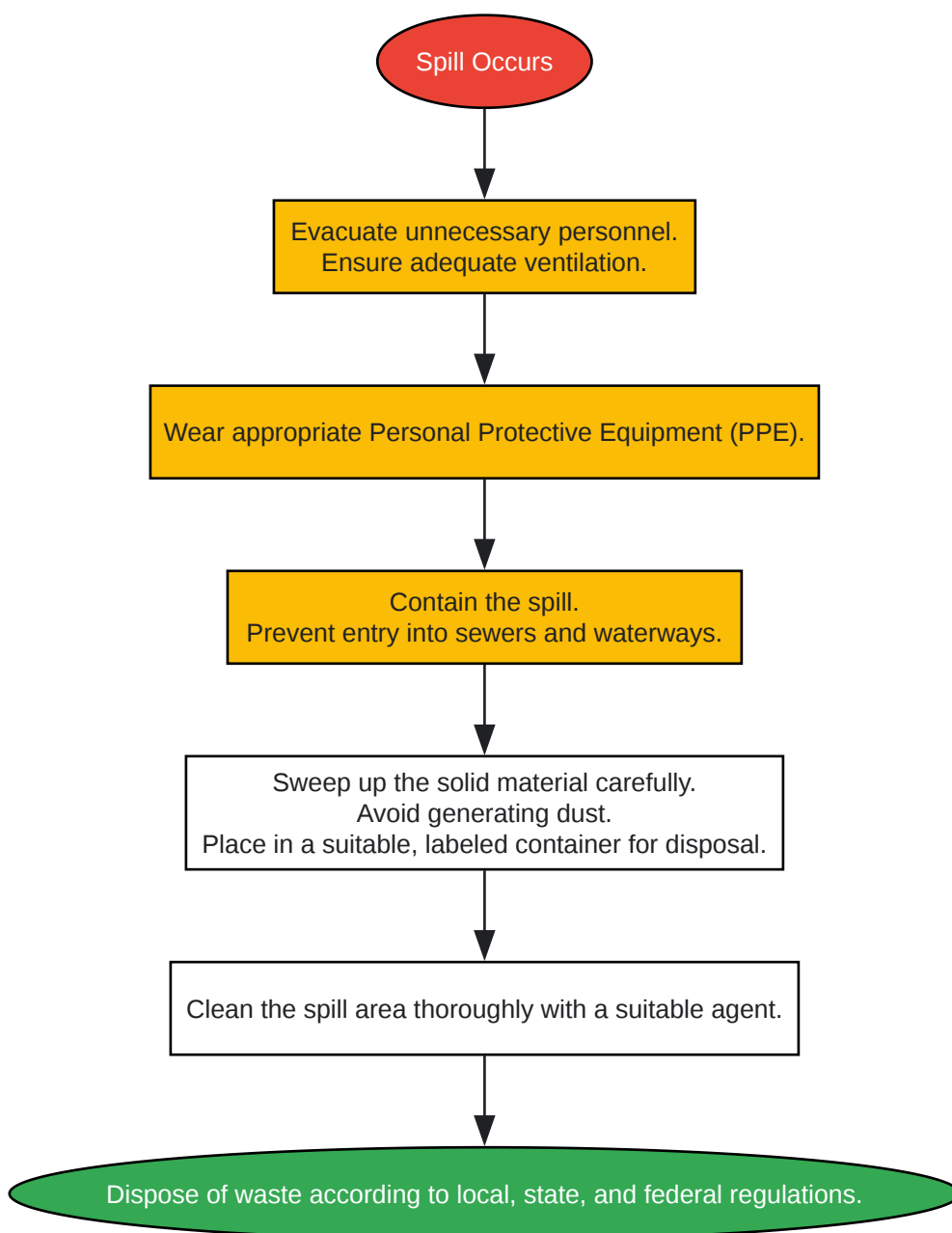
Protection Type	Specification	References
Eye/Face Protection	Chemical safety goggles or a face shield.	[2] [10] [14]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), a lab coat or synthetic apron, and closed-toe shoes.	[2] [4] [10] [14]
Respiratory Protection	A NIOSH/MSHA approved respirator with a particulate filter is recommended, especially when engineering controls are not sufficient or when handling large quantities.	[2] [4] [7] [14]

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

First Aid Workflow





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